

# Unraveling the Presence of 6PPD-quinone in Urban Runoff: A Technical Guide

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An In-depth Examination of the Origins, Detection, and Transformation of a Prevalent Tire-Derived Contaminant

The emergence of **6PPD-q**uinone as a significant environmental contaminant has garnered considerable attention within the scientific community. This technical guide provides a comprehensive overview of the sources of **6PPD-q**uinone in urban runoff, tailored for researchers, scientists, and drug development professionals. The document delves into the quantitative data surrounding its presence in various environmental compartments, details the experimental protocols for its analysis, and visually represents the key pathways and workflows involved.

### Introduction to 6PPD and 6PPD-quinone

N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine, commonly known as 6PPD, is an antioxidant and antiozonant extensively used in the manufacturing of rubber tires to prevent degradation from ozone and oxidative stress. While crucial for tire safety and longevity, 6PPD undergoes a chemical transformation when it reacts with atmospheric ozone, forming **6PPD-q**uinone. This transformation product has been identified as a highly toxic agent for certain aquatic species, most notably coho salmon, leading to what is known as "urban runoff mortality syndrome".

The primary pathway for **6PPD-q**uinone to enter aquatic environments is through urban runoff. Tire wear particles (TWPs), generated from the friction between tires and road surfaces, contain 6PPD and its transformation product, **6PPD-q**uinone. During precipitation events,



stormwater washes these particles from impervious surfaces like roads and parking lots into drainage systems, which then discharge into rivers, streams, and other water bodies.

## Quantitative Data on 6PPD-quinone in Urban Environments

The concentration of **6PPD-q**uinone has been quantified in various environmental matrices associated with urban runoff. The following tables summarize the reported concentrations, providing a comparative overview of the extent of contamination.

Table 1: Concentration of 6PPD-quinone in Aqueous Samples from Urban Environments

Sample Type	Location	Concentration Range (ng/L)	Reference
Roadway Runoff	Seattle, USA	800 - 19,000	
Roadway Runoff	Los Angeles, USA	4,100 - 6,100	
Road Runoff	China	ND - 2,430	-
Stormwater	Various US Cities	ND - 740	-
Surface Water	Toronto, Canada	ND - 2,800	-
Tunnel Runoff	Southern Norway	Up to 258	-

ND: Not Detected

Table 2: Concentration of 6PPD-quinone in Solid Samples from Urban Environments



Sample Type	Location	Concentration Range (ng/g)	Reference
Road Dust	Unpaved Roads, Canada	0.207 - 1.47	
Roadside Soils	Hong Kong	9.5 - 936 (μg/kg)	
Freshwater Sediment	China	1.87 - 18.2 (μg/kg)	-
Marine Sediment	China	0.43 - 3.02 (μg/kg)	-
Road Dust	Japan	116 - 1,238 (μg/kg)	-
Parking Lot Dust	China	5.7 - 277 (μg/kg)	-

### **Experimental Protocols for 6PPD-quinone Analysis**

The accurate quantification of **6PPD-q**uinone in environmental samples is critical for assessing its environmental fate and risk. The most common analytical technique is Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The U.S. Environmental Protection Agency (EPA) has developed a draft method, EPA Method 1634, for this purpose.

### **Sample Collection and Preparation**

Water Samples:

- Collect water samples in amber glass bottles to prevent photodegradation.
- Store samples at a cool temperature (≤10°C) and extract within a specified holding time (e.g., 14 days).
- For analysis, an aliquot of the sample (e.g., 250 mL) is spiked with an isotopically labeled internal standard (e.g., <sup>13</sup>C<sub>6</sub>-**6PPD-q**uinone).

Solid Samples (Soil, Sediment, Dust):

Homogenize the collected solid sample.



- A subsample is subjected to solvent extraction, often using accelerated solvent extraction or sonication with an appropriate organic solvent (e.g., acetonitrile).
- The extract is then concentrated and may require a clean-up step to remove interfering substances.

#### Solid-Phase Extraction (SPE) for Water Samples

Solid-phase extraction is a common and effective technique for concentrating **6PPD-q**uinone from aqueous samples and removing matrix interferences.

- Cartridge Conditioning: An SPE cartridge (e.g., Oasis HLB) is conditioned with a solvent like methanol, followed by reagent water.
- Sample Loading: The water sample is passed through the conditioned SPE cartridge at a
  controlled flow rate. 6PPD-quinone and other organic compounds are retained on the
  sorbent material.
- Washing: The cartridge is washed with reagent water to remove any remaining water-soluble impurities.
- Elution: The retained **6PPD-q**uinone is eluted from the cartridge using a small volume of an organic solvent, such as acetonitrile or methanol.
- Concentration and Reconstitution: The eluate is evaporated to dryness under a gentle stream of nitrogen and then reconstituted in a small, precise volume of a solvent compatible with the LC-MS/MS system.

#### LC-MS/MS Analysis

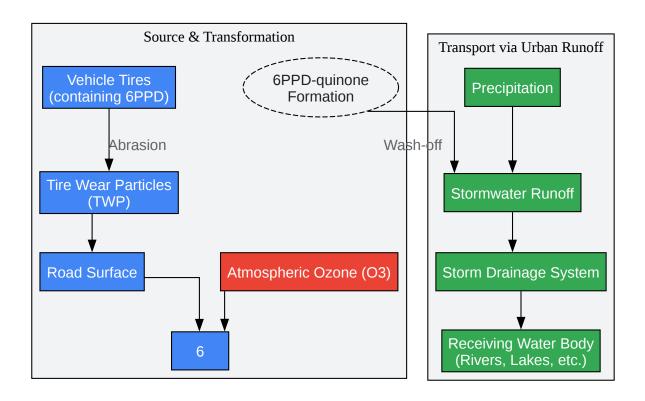
- Chromatographic Separation: The prepared sample extract is injected into a liquid chromatograph. A C18 column is commonly used to separate 6PPD-quinone from other compounds in the extract based on its physicochemical properties.
- Mass Spectrometric Detection: The eluent from the LC column is introduced into a tandem mass spectrometer. The instrument is operated in positive electrospray ionization (ESI+) mode.



- Multiple Reaction Monitoring (MRM): For quantitative analysis, specific precursor-to-product ion transitions for 6PPD-quinone and its labeled internal standard are monitored. This highly selective technique ensures accurate identification and quantification. Common MRM transitions for 6PPD-quinone are m/z 299.1 → 187.3 and 299.1 → 77.3.
- Quantification: The concentration of 6PPD-quinone in the sample is determined by comparing the peak area of the analyte to that of the isotopically labeled internal standard, using a calibration curve generated from standards of known concentrations.

### **Visualizing Key Pathways and Workflows**

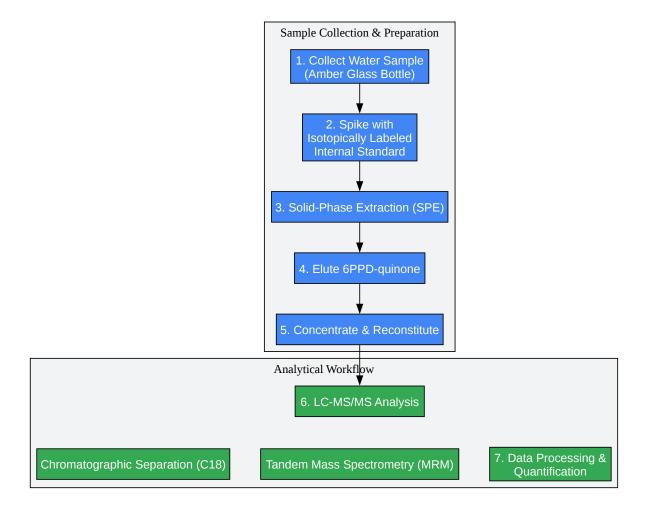
The following diagrams, generated using the DOT language, illustrate the fundamental processes related to **6PPD-q**uinone in urban runoff.



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Figure 1. Transformation and Transport of 6PPD-quinone.



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Figure 2. Experimental Workflow for 6PPD-quinone Analysis.



#### Conclusion

The presence of **6PPD-q**uinone in urban runoff is a direct consequence of the widespread use of 6PPD in vehicle tires and the subsequent abrasion and transport of tire wear particles into aquatic ecosystems. The quantitative data clearly indicate that concentrations of **6PPD-q**uinone in urban runoff and affected water bodies can reach levels that are toxic to sensitive aquatic organisms. Standardized analytical methods, such as EPA Method 1634, are crucial for the reliable monitoring of this contaminant. Understanding the sources, transport pathways, and analytical methodologies for **6PPD-q**uinone is essential for developing effective mitigation strategies to protect aquatic environments from the adverse effects of this emerging contaminant. Further research is needed to fully elucidate the long-term ecological impacts and to explore potential alternatives to 6PPD in tire manufacturing.

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